

Synthesis and chemical properties of (1R)-Deruxtecan

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Compound of Interest

Compound Name: (1R)-Deruxtecan

Cat. No.: B12379774

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An In-depth Technical Guide to the Synthesis and Chemical Properties of Deruxtecan

Executive Summary

Deruxtecan, the cytotoxic payload of several antibody-drug conjugates (ADCs), is a potent, synthetic derivative of the camptothecin analog exatecan. As a topoisomerase I inhibitor, it represents a cornerstone in the targeted delivery of chemotherapy. This document provides a comprehensive overview of the synthesis and chemical properties of Deruxtecan, intended for researchers, scientists, and professionals in the field of drug development. It details the multi-step synthetic strategy, physicochemical characteristics, and the mechanism of action that underpins its therapeutic efficacy.

Chemical Properties of Deruxtecan

Deruxtecan is a complex molecule comprising the active topoisomerase I inhibitor (a derivative of exatecan, often referred to as DXd) connected to a maleimide-functionalized GGFG tetrapeptide linker. This linker is engineered for stability in systemic circulation and for specific cleavage by lysosomal enzymes upon internalization into target cancer cells.^{[1][2][3][4][5]}

The key quantitative physicochemical properties of the Deruxtecan drug-linker conjugate and its released payload, DXd, are summarized below.

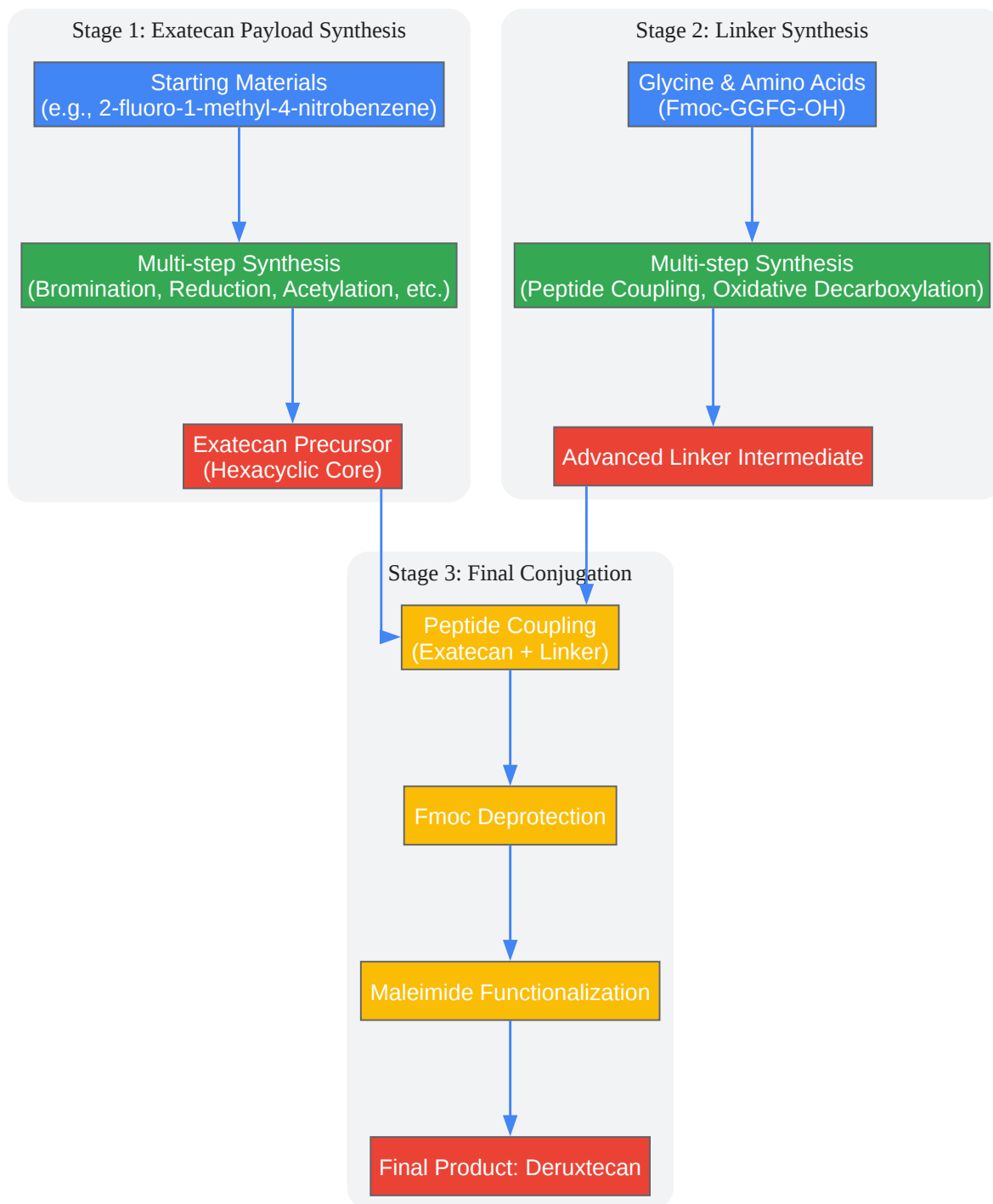
Property	Value	Reference/Note
Chemical Name	Deruxtecan	
Synonyms	MC-GGFG-DXd	
Molecular Formula	C ₅₂ H ₅₆ FN ₉ O ₁₃	
Molecular Weight	1034.05 g/mol	
Released Payload	DXd (Exatecan derivative)	
Payload Formula	C ₂₅ H ₂₄ FN ₃ O ₅	Calculated from structure
Payload MW	493.48 g/mol	
Log D (octanol/water)	< 3 (for DXd)	Indicates low potential for bioaccumulation
Water Solubility	Data not publicly available	Studies have been conducted

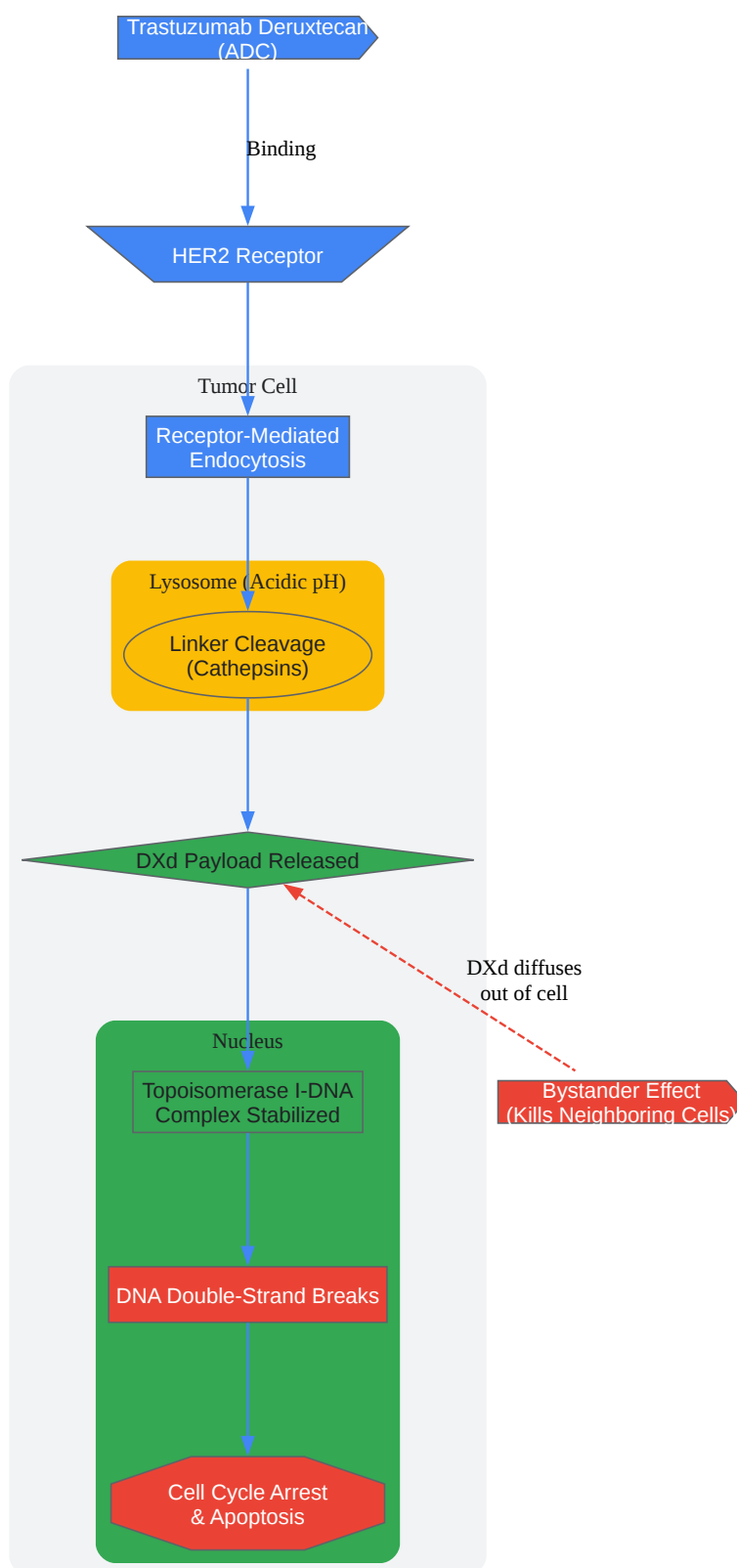
Synthesis of Deruxtecan

The synthesis of Deruxtecan is a complex, multi-step process that involves the separate preparation of the exatecan payload and the linker, followed by their conjugation. The overall strategy focuses on a late-stage coupling to maximize yield and purity. While specific industrial protocols are proprietary, the following sections outline the key transformations based on published synthetic routes.

Overall Synthetic Workflow

The synthesis can be conceptually divided into three main stages: synthesis of the exatecan precursor, synthesis of the advanced linker intermediate, and the final coupling and deprotection steps to yield Deruxtecan.





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